

# Enhancing Topaz Particle Picking Accuracy: A Technical Support Guide

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## Compound of Interest

Compound Name: *Topaz*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the accuracy of their **Topaz** particle picking experiments.

## Frequently Asked Questions (FAQs)

**Q1:** My initial **Topaz** picking results contain a lot of junk and false positives. What is the most critical factor to improve accuracy?

**A1:** The single most important factor for accurate **Topaz** particle picking is the quality of your training data.[1][2] **Topaz** learns to pick what you train it on, so if your initial training set contains junk, ice contamination, or poorly centered particles, the model will learn to pick these as well.[3]

Troubleshooting Steps:

- **Manual Curation:** Manually inspect and curate your initial particle picks.[1][2][4] It is better to have a smaller, high-quality training set than a large, noisy one.[1] Aim to select particles that are well-centered and represent different views.[3]
- **Iterative Refinement:** A highly effective strategy is to perform an initial round of picking, followed by 2D classification.[5] Select the best 2D class averages that clearly show your particle and use the particles from these classes to retrain your **Topaz** model.[5][6] This iterative process significantly enhances picking accuracy.[5]

- Denoising for Manual Picking: Manually picking from denoised micrographs can make it easier to identify true particles.[\[3\]](#) However, it is recommended to train and extract from the raw micrographs.[\[3\]](#)

Q2: How do I choose the optimal values for the various **Topaz** training parameters?

A2: Several parameters are crucial for successful **Topaz** training. The most important ones are the Expected number of particles, Downsampling factor, and Training radius.[\[3\]](#)[\[7\]](#)

Parameter Optimization Guide:

Parameter	Recommendation	Rationale
Expected Number of Particles	Provide a reasonably accurate estimate of the average number of true particles per micrograph in your training set. <a href="#">[2]</a> <a href="#">[7]</a>	This parameter is critical for Topaz to perform well. An inaccurate value can negatively impact the model's learning. <a href="#">[7]</a> You can use the Topaz Cross Validation job in CryoSPARC to optimize this value. <a href="#">[7]</a> <a href="#">[8]</a>
Downsampling Factor	Downsampling to approximately 4-8 Å per pixel generally works well. <a href="#">[9]</a> For larger particles, a higher downsampling factor (e.g., 16) can be used to speed up processing. <a href="#">[3]</a> For smaller particles, a lower factor (e.g., 4) may be better. <a href="#">[3]</a>	Downsampling reduces the computational load and can improve model performance by focusing on lower-resolution features. <a href="#">[7]</a>
Training Radius	A small radius of 1, 2, or 3 pixels usually works best, regardless of the particle size. <a href="#">[3]</a>	This parameter defines the area around a labeled particle coordinate that is treated as a positive example. A smaller radius provides more precise labels to the neural network.
Learning Rate	The default value is often a good starting point. Higher values can speed up training but may prevent the model from reaching the optimal accuracy. <a href="#">[7]</a>	This determines the step size at which the model updates its weights during training. <a href="#">[7]</a>
Number of Epochs	While the default is 10, training for more epochs (e.g., 30) can sometimes improve results, especially for complex datasets. <a href="#">[8]</a> <a href="#">[10]</a> Topaz will	An epoch represents one full pass through the entire training dataset.

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automatically save the model  
from the epoch with the  
highest precision.[\[7\]](#)

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**Q3:** **Topaz** is picking particles that are too close together or overlapping. How can this be resolved?

**A3:** Overlapping picks are a common issue, particularly in micrographs with densely packed particles. This can be addressed by adjusting the Extraction radius.[\[5\]](#)

Troubleshooting Steps:

- Set Extraction Radius: During the **topaz** extract step, set the --radius parameter to the radius of your particle in pixels on the downsampled micrographs.[\[5\]](#)[\[9\]](#) For elongated particles, using the radius of the longest axis can help prevent overlapping picks.[\[3\]](#)[\[5\]](#) For irregularly shaped particles in crowded areas, using the short-axis radius might be more effective.[\[3\]](#)[\[5\]](#)
- Non-Maximum Suppression: **Topaz** uses a non-maximum suppression algorithm to select the highest-scoring picks within a given radius and remove nearby, lower-scoring candidates.[\[6\]](#)[\[11\]](#) Adjusting the extraction radius directly influences this process.

**Q4:** Should I use the pre-trained **Topaz** models?

**A4:** Yes, using pre-trained models is highly recommended.[\[9\]](#) They can significantly reduce the training time required.[\[9\]](#) Even when you train your own model, initializing from a pre-trained model is the default and preferred behavior as it can lead to better results with fewer training steps.[\[9\]](#)

**Q5:** How can I reduce the number of false positives in my final particle set?

**A5:** **Topaz** assigns a score to each picked particle, and you can adjust the picking threshold to be more stringent and exclude lower-scoring particles, which are more likely to be false positives.[\[5\]](#)[\[12\]](#)

Troubleshooting Steps:

- Adjust Picking Threshold: After an initial picking run, you can inspect the results and re-run the extraction with a higher score threshold to obtain a cleaner particle set.[5][13]
- Precision-Recall Curve: The **topaz** precision\_recall\_curve command can help you choose an optimal score threshold by evaluating the trade-off between precision and recall on a held-out set of micrographs.[11]

## Experimental Protocols

### Protocol 1: Iterative **Topaz** Model Training for Improved Accuracy

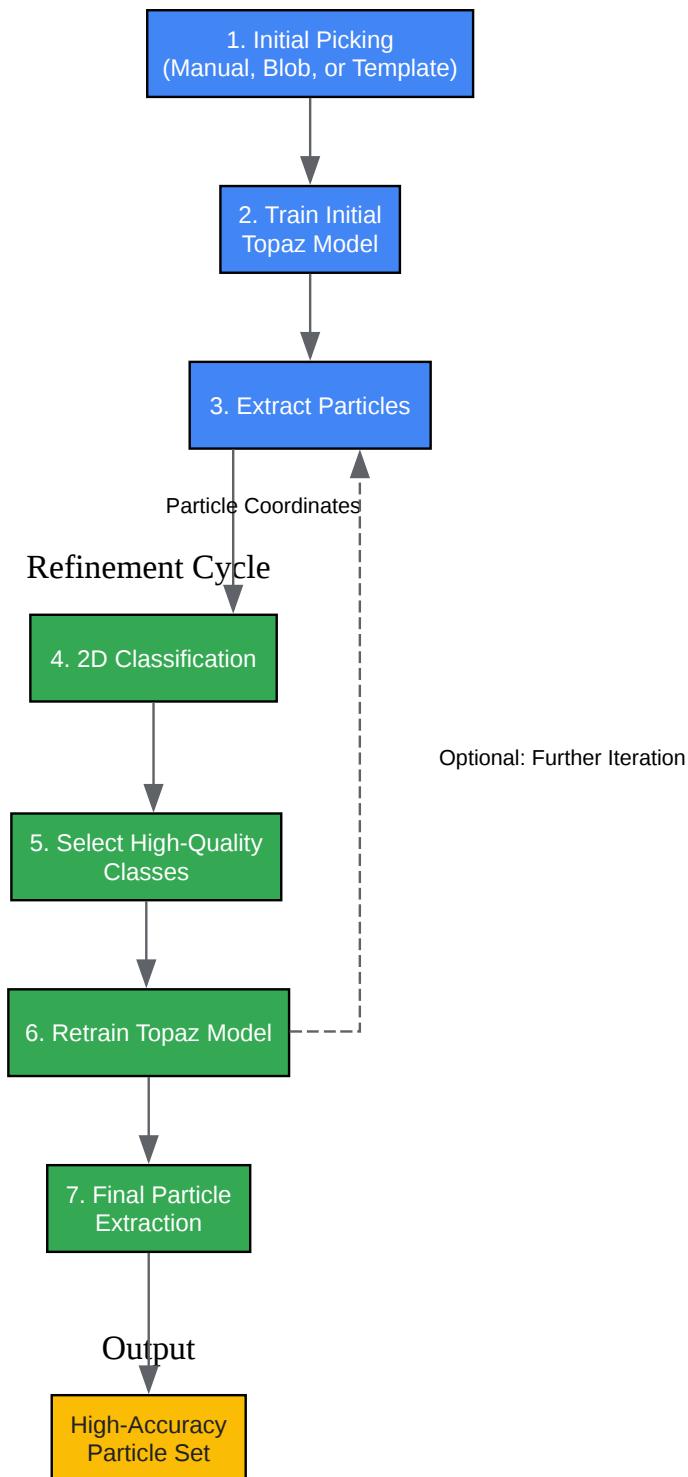
This protocol describes an iterative workflow to refine **Topaz** particle picking by retraining the model with high-quality particles selected after 2D classification.

- Initial Particle Picking:
  - Manually pick a small, representative set of particles (e.g., 500-2000) from a subset of your best micrographs.[2][14] Alternatively, use a blob or template picker for the initial selection.[2]
- Train Initial **Topaz** Model:
  - Use the initial particle picks to train a **Topaz** model. It is recommended to start with a pre-trained model for initialization.[9]
- Extract Particles:
  - Use the trained model to pick particles from your entire dataset or a large subset.
- 2D Classification:
  - Extract the picked particles and perform 2D classification in a program like CryoSPARC or RELION.[15]
- Select High-Quality Classes:
  - Carefully inspect the 2D class averages and select only the classes that show clear, high-resolution views of your particle.

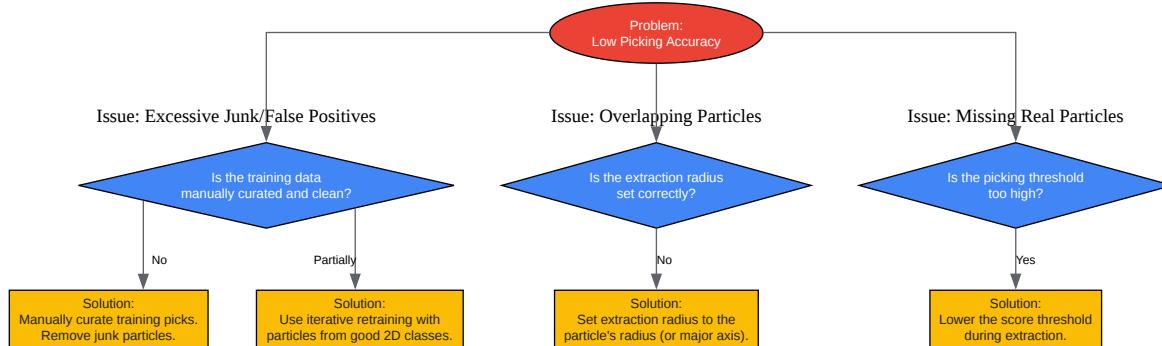
- Retrain **Topaz** Model:
  - Use the particles from the selected high-quality 2D classes as the new training set to retrain your **Topaz** model.[\[5\]](#)
- Final Particle Extraction:
  - Use this new, refined model to pick particles from your entire dataset. This will yield a much cleaner and more accurate set of particle coordinates.

## Visualizations

## Initial Picking &amp; Training

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Caption: Iterative workflow for refining **Topaz** particle picking accuracy.

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Caption: Decision tree for troubleshooting common **Topaz** picking issues.

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